

Application Notes and Protocols: 5-Ethyl-2-nonanol in Fragrance Formulations

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Compound of Interest

Compound Name: **5-Ethyl-2-nonanol**

Cat. No.: **B092646**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **5-Ethyl-2-nonanol** as a fragrance ingredient. This document details its physicochemical properties, olfactory profile, and performance characteristics, alongside detailed protocols for its analysis, sensory evaluation, and incorporation into fragrance formulations.

Introduction to 5-Ethyl-2-nonanol in Fragrance

5-Ethyl-2-nonanol is a secondary branched-chain alcohol that serves as a valuable component in the perfumer's palette.^[1] Its unique structure contributes to a desirable olfactory profile and functional properties within a fragrance concentrate. It can function as both a primary scent component and a modifier that enhances the overall character of a fragrance.^[1]

Olfactory Profile: **5-Ethyl-2-nonanol** is characterized by a pleasant aroma with distinct floral and fruity notes. Its scent profile makes it suitable for a variety of fragrance applications, particularly in floral, fruity, and fresh compositions.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Ethyl-2-nonanol** is provided in the table below. These properties are crucial for predicting its behavior in formulations, including its volatility, solubility, and stability.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄ O	[1] [2]
Molecular Weight	172.31 g/mol	[1] [2]
CAS Number	103-08-2	[3]
Appearance	Colorless liquid	N/A
Boiling Point	223-225 °C	[1]
Density	0.826-0.845 g/cm ³	[1]
Vapor Pressure	0.02 mmHg at 25°C	[1]
Solubility	Insoluble in water	N/A
LogP (Octanol/Water Partition Coefficient)	3.74 (estimated)	[4]

Note: Some values are estimated or based on structurally similar compounds due to limited publicly available data for **5-Ethyl-2-nonanol**.

Application in Fragrance Formulations

5-Ethyl-2-nonanol's floral and fruity character allows for its use in a variety of fragrance accords. It can be used to add brightness and a natural feel to floral compositions, or to provide a juicy, ripe quality to fruity blends. Due to its molecular weight and vapor pressure, it is considered a middle note in a fragrance, contributing to the heart of the scent.

Illustrative Floral Fragrance Accord

The following table provides a hypothetical formulation for a floral accord incorporating a branched secondary alcohol like **5-Ethyl-2-nonanol**. This serves as a starting point for formulators.

Ingredient	CAS Number	Parts (out of 1000)	Olfactory Contribution
Phenyl Ethyl Alcohol	60-12-8	250	Rose, honey
Linalool	78-70-6	150	Floral (lily of the valley), woody
Hedione® (Methyl Dihydrojasmonate)	24851-98-7	150	Jasmine, airy, diffusive
5-Ethyl-2-nonanol	103-08-2	100	Floral, fruity, adds volume
Geraniol	106-24-1	80	Rose, geranium
Citronellol	106-22-9	70	Rose, citrus
Benzyl Acetate	140-11-4	50	Jasmine, fruity
Indole (10% in DPG)	120-72-9	20	Animalic, floral (narcissus)
Alpha-Ionone	127-41-3	30	Violet, woody

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of 5-Ethyl-2-nonanol

Objective: To determine the purity of **5-Ethyl-2-nonanol** and to identify its presence in a fragrance formulation.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent

Procedure:

- Sample Preparation:
 - For purity analysis: Dilute 1 μ L of **5-Ethyl-2-nonanol** in 1 mL of ethanol.
 - For fragrance analysis: Dilute 1 μ L of the fragrance concentrate in 1 mL of ethanol.
- GC-MS Conditions:
 - Injector Temperature: 250°C
 - Injection Volume: 1 μ L (split mode, 50:1)
 - Carrier Gas: Helium at a constant flow of 1 mL/min
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 5°C/min to 240°C
 - Hold at 240°C for 5 minutes
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Mass Range: 40-400 amu
- Data Analysis:
 - Identify the peak corresponding to **5-Ethyl-2-nonanol** by its retention time and mass spectrum.
 - Compare the mass spectrum with a reference library (e.g., NIST) for confirmation.
 - Calculate the peak area to determine the relative concentration.

Workflow for GC-MS Analysis:



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Caption: Workflow for GC-MS analysis of **5-Ethyl-2-nonanol**.

Sensory Evaluation Protocol

Objective: To characterize the olfactory profile of **5-Ethyl-2-nonanol** and its performance in a fragrance accord.

Materials:

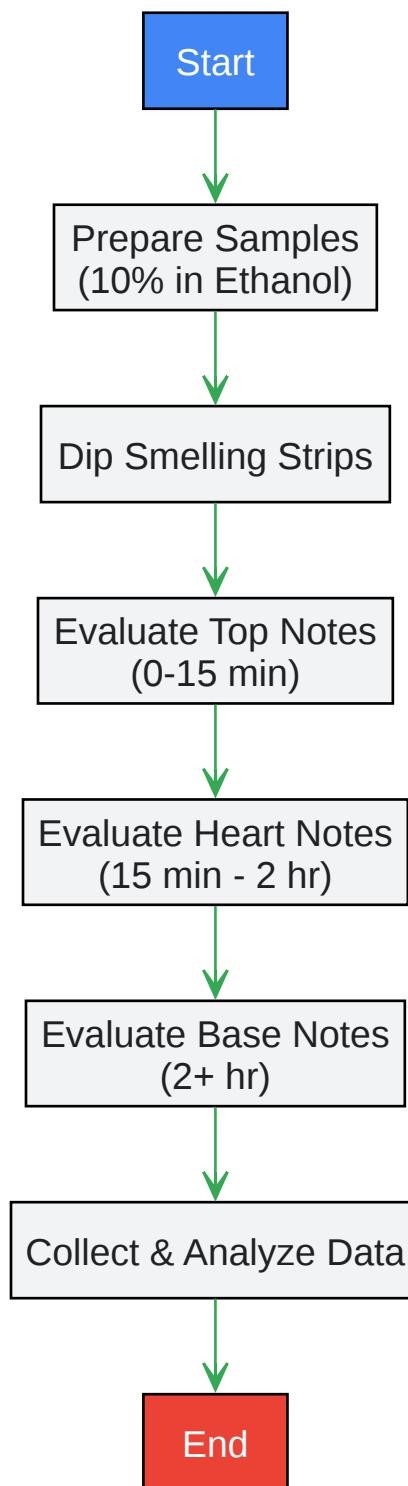
- **5-Ethyl-2-nonanol** (10% solution in ethanol)
- Fragrance accord containing **5-Ethyl-2-nonanol** (10% solution in ethanol)
- Reference fragrances
- Odorless smelling strips (blotters)
- Well-ventilated, odor-free evaluation booths

Procedure:

- Panelist Selection: Select a panel of at least 5 trained sensory analysts.
- Sample Preparation: Dip smelling strips into the prepared solutions to a depth of 1 cm. Allow the ethanol to evaporate for 30 seconds.
- Evaluation:

- Top Notes (0-15 minutes): Panelists smell the strips and record their initial impressions, describing the scent characteristics.
- Heart Notes (15 minutes - 2 hours): Panelists re-evaluate the strips at regular intervals and note the evolution of the fragrance.
- Base Notes (2 hours+): Final evaluations are made to assess the dry-down character and substantivity.
- Data Collection: Use a standardized questionnaire for panelists to rate the intensity of different scent attributes (e.g., floral, fruity, woody) on a scale (e.g., 1 to 9).

Sensory Evaluation Workflow:



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Caption: Workflow for the sensory evaluation of fragrances.

Stability Testing Protocol

Objective: To assess the stability of a fragrance formulation containing **5-Ethyl-2-nonanol** under various conditions.[\[5\]](#)

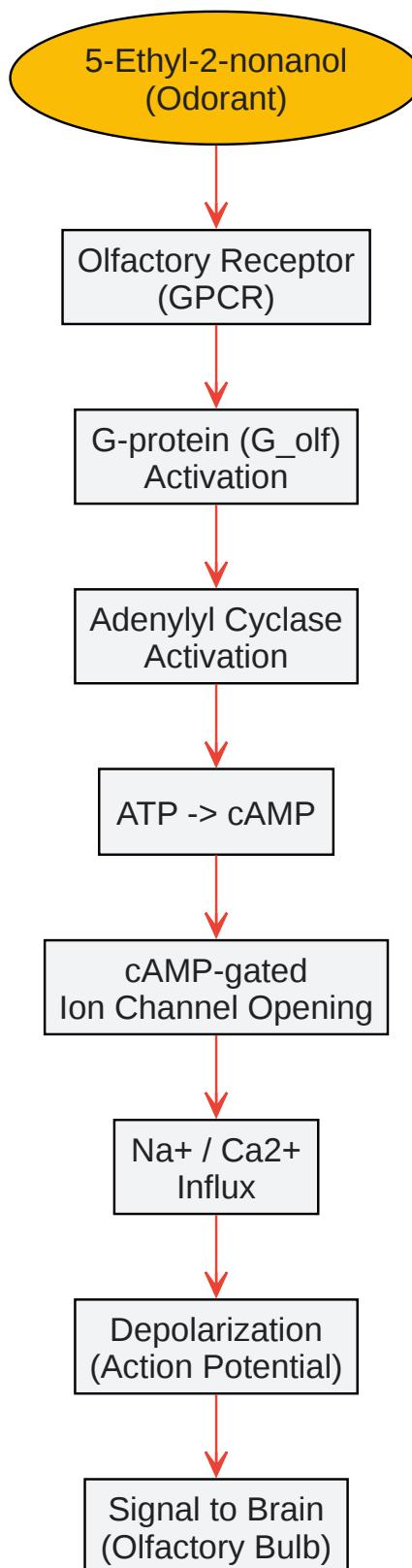
Procedure:

- Prepare samples of the final fragrance formulation in its intended packaging.
- Store samples under the following conditions for a period of 12 weeks:
 - Accelerated Aging: 40°C in an oven
 - Light Exposure: In a light box with controlled UV and visible light
 - Room Temperature: 25°C (control)
- Evaluate the samples at 2, 4, 8, and 12 weeks for:
 - Olfactory Changes: Using the sensory evaluation protocol.
 - Physical Changes: Color, clarity, and phase separation.
 - Chemical Changes: GC-MS analysis to monitor the concentration of key ingredients, including **5-Ethyl-2-nonanol**.

Olfactory Signaling Pathway

The perception of **5-Ethyl-2-nonanol**, like all odorants, is initiated by its interaction with olfactory receptors in the nasal epithelium. This triggers a complex signaling cascade within the olfactory sensory neurons.

Diagram of the Olfactory Signaling Pathway:



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Caption: Simplified diagram of the olfactory signal transduction pathway.[6][7][8]

Safety and Regulatory Information

5-Ethyl-2-nonanol, as a branched-chain saturated alcohol, is part of a group of fragrance ingredients that have been evaluated for safety. As with all fragrance ingredients, it is essential to adhere to the guidelines and standards set by regulatory bodies such as the International Fragrance Association (IFRA). A comprehensive safety assessment should be conducted for any new formulation.

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